

Essential Safety and Disposal Guide for NF023

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NF023

Cat. No.: B15601756

[Get Quote](#)

This document provides crucial safety protocols and disposal procedures for **NF023**, a selective and competitive P2X1 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **NF023** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₅ H ₂₀ N ₄ Na ₆ O ₂₁ S ₆	PubChem[1]
Molecular Weight	1162.9 g/mol	PubChem[1]
Appearance	White to off-white solid	Sigma-Aldrich
Solubility	Soluble in water	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich

Proper Disposal Procedures

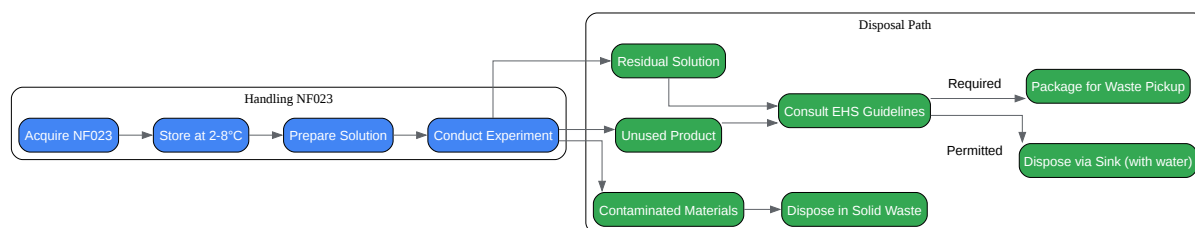
According to the Safety Data Sheet (SDS) from Cayman Chemical, **NF023** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[2] However, it is imperative to follow standard laboratory safety practices and local regulations for the disposal of all chemical waste.

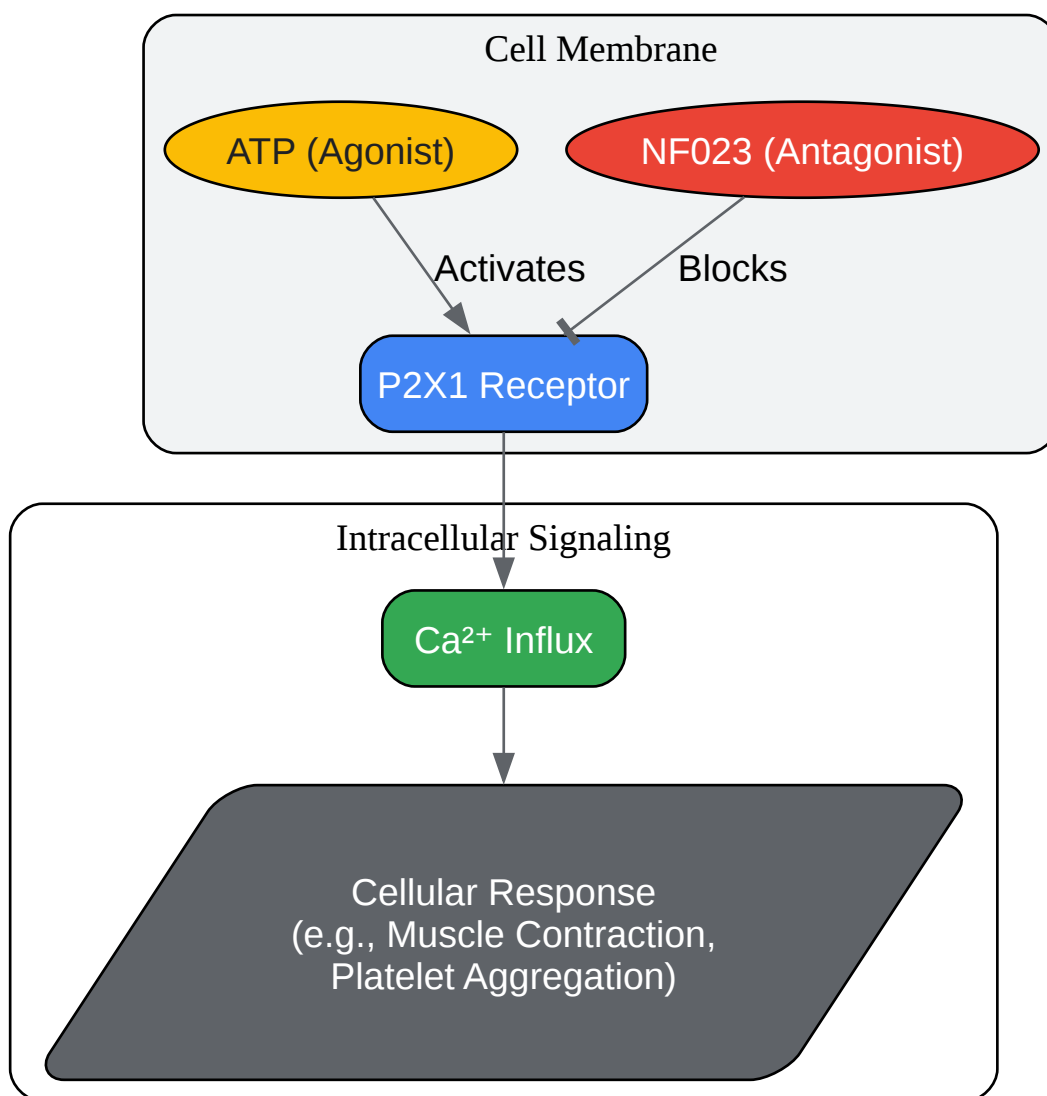
Step-by-Step Disposal Protocol:

- **Consult Local Regulations:** Before disposal, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on non-hazardous chemical waste disposal. Regulations can vary significantly between institutions and municipalities.
- **Small Quantities:** For disposal of small, residual amounts of **NF023** solution (e.g., from rinsing glassware), it is generally acceptable to wash it down the drain with copious amounts of water. This is based on its water solubility and non-hazardous classification. However, confirm this practice is permitted by your local EHS.
- **Bulk Quantities:** For larger quantities of unused **NF023** powder or concentrated solutions, do not dispose of them down the sink.
 - Package the waste in a clearly labeled, sealed container. The label should include the chemical name ("**NF023**") and indicate that it is non-hazardous waste.
 - Arrange for pickup and disposal through your institution's chemical waste management program.
- **Contaminated Materials:** Any materials, such as pipette tips, gloves, or paper towels, that have come into contact with **NF023** should be disposed of in the appropriate laboratory waste stream for non-hazardous solid waste.
- **Spill Cleanup:** In the event of a spill, the SDS from Cayman Chemical recommends to "Pick up mechanically".^[2]
 - Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
 - For solid spills, carefully sweep or scoop the material into a designated waste container.
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
 - Clean the spill area with soap and water.

Experimental Workflow for Handling and Disposal

The following diagram illustrates a logical workflow for the safe handling and disposal of **NF023** in a research setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NF023 | C35H20N4Na6O21S6 | CID 6093160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]

- To cite this document: BenchChem. [Essential Safety and Disposal Guide for NF023]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601756#nf023-proper-disposal-procedures\]](https://www.benchchem.com/product/b15601756#nf023-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com